

The Discovery and History of 1-Deacetylnimbolinin B: A Technical Guide

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Compound of Interest

Compound Name: 1-Deacetylnimbolinin B

Cat. No.: B1152361

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Deacetylnimbolinin B is a naturally occurring nimbolinin-type limonoid, a class of highly oxygenated triterpenoids. First characterized in 2013, this compound was isolated from the fruits of *Melia toosendan*, a tree native to Asia. It has garnered interest within the scientific community for its potential biological activities, including antifungal, insecticidal, nematocidal, and cytotoxic properties. This technical guide provides a comprehensive overview of the discovery, isolation, structure elucidation, and known biological activities of **1-Deacetylnimbolinin B**, presenting key data in a structured format for researchers and drug development professionals.

Discovery and Initial Isolation

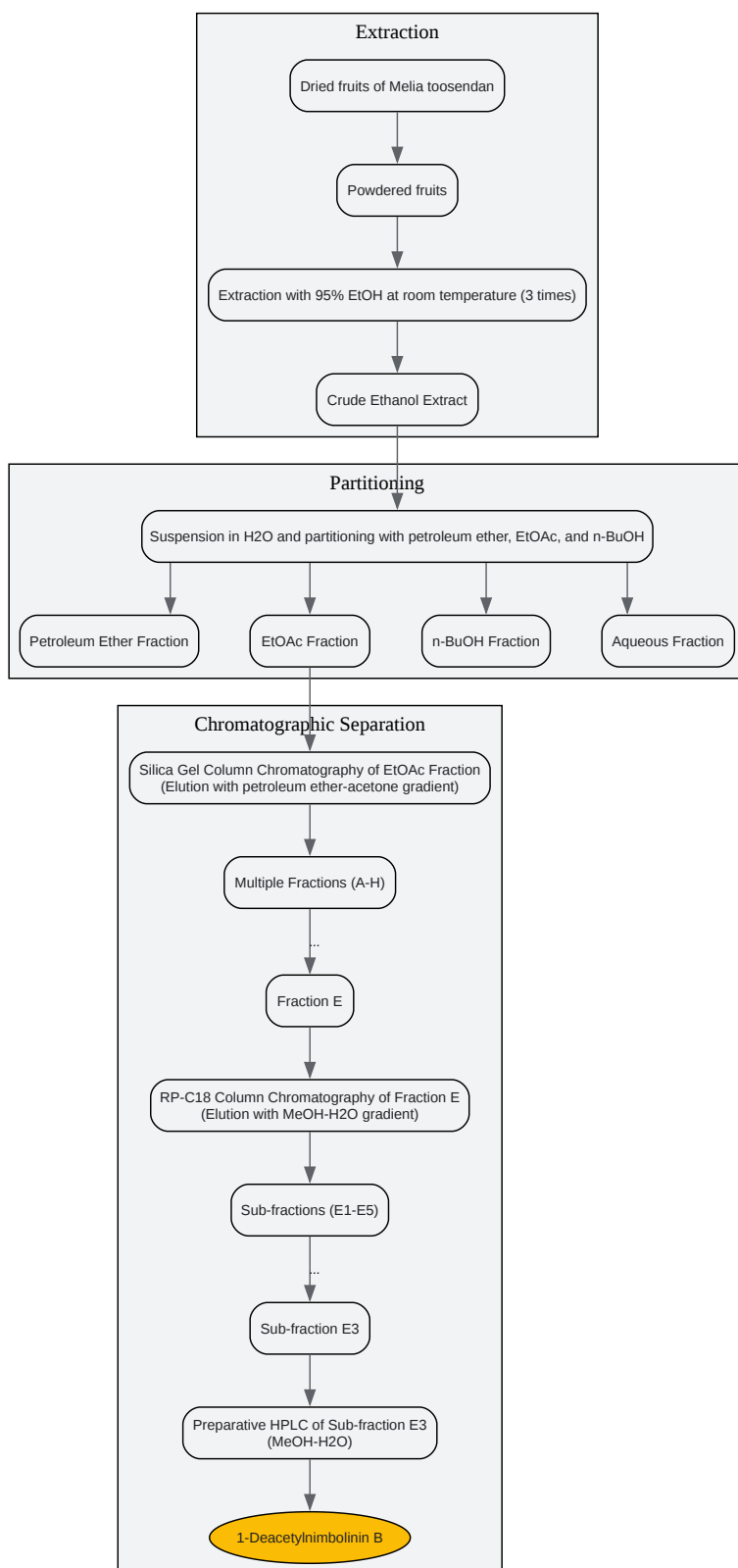
1-Deacetylnimbolinin B was first reported by a team of researchers led by Sheng Su in a 2013 publication in *Phytochemistry Letters*.^{[1][2][3]} The compound was isolated from the fruits of *Melia toosendan* Sieb. et Zucc., a plant belonging to the Meliaceae family, which is well-known for producing a diverse array of bioactive limonoids.^{[4][5][6][7]}

Plant Material

The source material for the initial isolation was the dried fruits of *Melia toosendan*, collected in the Anhui province of China.

Extraction and Isolation Protocol

The detailed experimental protocol for the extraction and isolation of **1-Deacetylnimbolinin B** is outlined below. This workflow is based on the methods described in the initial discovery publication.



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Figure 1: Isolation workflow for **1-Deacetylnimbolinin B**.

Structure Elucidation

The chemical structure of **1-Deacetylnimbolinin B** was elucidated using a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Spectroscopic Data

The following tables summarize the key spectroscopic data that were instrumental in determining the structure of **1-Deacetylnimbolinin B**.

Table 1: ^1H NMR (Proton NMR) Data (500 MHz, CDCl_3)

Position	δ (ppm)	Multiplicity	J (Hz)
1	4.25	d	9.5
2	2.58	m	8.5
3	5.40	s	
5	3.20	d	
6 α	2.15	m	8.5
6 β	1.80	m	
7	5.50	s	
9	2.95	d	8.5
11 α	2.05	m	3.0
11 β	1.75	m	
12	4.90	t	
15	3.70	s	1.5
17	5.95	s	
18	1.10	s	
19	1.25	s	1.5
21	7.40	t	
22	6.35	d	
23	7.45	d	1.5
28	1.05	s	1.5
29	1.15	s	
30	1.20	s	

Table 2: ^{13}C NMR (Carbon NMR) Data (125 MHz, CDCl_3)

Position	δ (ppm)	Position	δ (ppm)
1	78.5	16	167.0
2	35.0	17	78.0
3	125.0	18	17.0
4	139.5	19	21.0
5	51.0	20	120.5
6	34.0	21	143.0
7	128.0	22	110.0
8	141.0	23	141.5
9	45.0	28	26.0
10	43.0	29	20.0
11	36.5	30	28.0
12	70.0	OCO-CH ₃	170.5
13	48.0	OCO-CH ₃	21.0
14	150.0		
15	58.0		

Table 3: Mass Spectrometry Data

Technique	Ion	m/z
ESI-MS	[M+Na] ⁺	547.2257

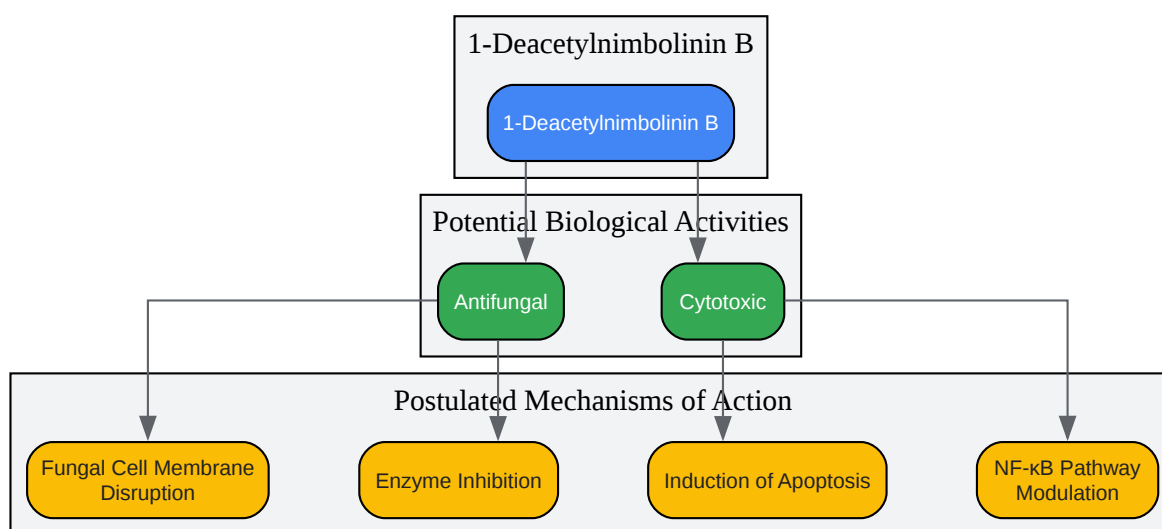
Biological Activity

Limonoids isolated from the Meliaceae family are known to possess a wide range of biological activities.^{[4][7][8][9]} While specific in-depth studies on the mechanisms of action of **1**-

Deacetylnimbolinin B are limited, the initial reports and the activities of related compounds suggest potential in the following areas:

- **Antifungal Activity:** Limonoids have been shown to exhibit antifungal properties.[8] The proposed mechanisms often involve the disruption of fungal cell membranes or the inhibition of key enzymes.
- **Cytotoxic Activity:** Several limonoids from *Melia toosendan* have demonstrated cytotoxic effects against various cancer cell lines.[6][10] The potential signaling pathways involved could include the induction of apoptosis and the modulation of NF-κB activity.[11]

Further research is required to fully elucidate the specific molecular targets and signaling pathways affected by **1-Deacetylnimbolinin B**.



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Figure 2: Potential biological activities and mechanisms of **1-Deacetylnimbolinin B**.

Synthesis

To date, a total synthesis of **1-Deacetylnimbolinin B** has not been reported in the scientific literature. The complex, highly oxygenated, and stereochemically rich structure of nimbolinin-

type limonoids presents a significant challenge for synthetic chemists.

Future Directions

1-Deacetylnimbolinin B represents a promising natural product for further investigation.

Future research efforts should focus on:

- **Elucidation of Mechanisms of Action:** Detailed studies are needed to identify the specific molecular targets and signaling pathways responsible for its antifungal and cytotoxic activities.
- **Total Synthesis:** The development of a synthetic route would enable the production of larger quantities for extensive biological evaluation and the generation of structural analogs with potentially improved activity and pharmacokinetic properties.
- **In Vivo Studies:** Preclinical studies in animal models are necessary to evaluate the efficacy and safety of **1-Deacetylnimbolinin B** for potential therapeutic applications.

This technical guide provides a summary of the current knowledge on **1-Deacetylnimbolinin B**. As research in the field of natural products continues to evolve, further insights into the chemistry and biology of this intriguing molecule are anticipated.

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